A Comprehensive Spectroscopic Guide to 2-Propylvaleraldehyde

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Compound of Interest

Compound Name:	*2-Propylvaleraldehyde*
CAS No.:	*18295-59-5*
Cat. No.:	*B014399*

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Introduction

2-Propylvaleraldehyde, also known as 2-propylpentanal, is a branched-chain aliphatic aldehyde with the chemical formula $C_8H_{16}O$.[1][2] As a valuable synthetic intermediate in various chemical industries, its unambiguous identification and characterization are paramount for quality control and process optimization.[3] This technical guide provides an in-depth analysis of the spectroscopic signature of **2-Propylvaleraldehyde**, offering researchers and drug development professionals a core reference for its characterization using Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). The data presented herein are based on established spectroscopic principles and analysis of analogous structures, providing a robust predictive profile of the compound.

Molecular Structure and Atom Numbering

A clear understanding of the molecular structure is fundamental to interpreting spectroscopic data. The following diagram illustrates the structure of **2-Propylvaleraldehyde** with a systematic numbering scheme used throughout this guide for NMR assignments.

Caption: Molecular structure of **2-Propylvaleraldehyde** with atom numbering.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For **2-Propylvaleraldehyde**, both ^{1}H and ^{13}C NMR provide diagnostic signals that confirm its unique branched structure.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum is characterized by a highly deshielded aldehyde proton and a complex aliphatic region. The symmetry of the two propyl groups simplifies the spectrum, reducing the number of unique signals.

Table 1: Predicted ^{1}H NMR Data for **2-Propylvaleraldehyde** (500 MHz, $CDCl_3$)

Assigned Protons	Label	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
Aldehyde H	**H1**	**~ 9.6**	**Triplet (t)**	**~ 1.9**	**1H**
Alpha-H	H2	~ 2.2 - 2.4	Multiplet (m)	-	1H
Methylene H's	H3, H3'	~ 1.4 - 1.6	Multiplet (m)	-	4H
Methylene H's	H4, H4'	~ 1.2 - 1.4	Multiplet (m)	-	4H

| Methyl H's | H5, H5' | ~ 0.9 | Triplet (t) | ~ 7.4 | 6H |

Causality Behind Assignments:

- H1 (Aldehyde): The proton attached to the carbonyl carbon is strongly deshielded by the electronegative oxygen atom, placing its signal significantly downfield (~9.6 ppm).[4] Its multiplicity as a triplet arises from coupling to the single alpha-proton (H2).
- H2 (Alpha-H): This proton is adjacent to the electron-withdrawing carbonyl group, shifting it downfield relative to other aliphatic protons. It is coupled to the aldehyde proton and the four

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H3/H3' protons, resulting in a complex multiplet.

- Aliphatic Protons (H3, H4, H5): The terminal methyl groups (H5, H5') appear as a clean triplet due to coupling with the adjacent methylene protons (H4, H4'). The methylene protons (H3, H3' and H4, H4') produce overlapping multiplets in the upfield region, typical for alkyl chains.[5]

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum is expected to show five distinct signals, corresponding to the five chemically non-equivalent carbon environments in the molecule.

Table 2: Predicted ^{13}C NMR Data for **2-Propylvaleraldehyde** (125 MHz, $CDCl_3$)

Assigned Carbon	Label	Predicted Chemical Shift (δ, ppm)
Carbonyl C	**C1**	**~ 204**
Alpha-C	C2	~ 55
Methylene C's	C3, C3'	~ 32
Methylene C's	C4, C4'	~ 21

| Methyl C's | C5, C5' | ~ 14 |

Causality Behind Assignments:

- C1 (Carbonyl): The carbonyl carbon is the most deshielded carbon, appearing at a characteristic chemical shift greater than 200 ppm.[6]
- C2 (Alpha-C): The alpha-carbon is directly attached to the carbonyl group, causing a downfield shift to ~55 ppm.
- Aliphatic Carbons (C3, C4, C5): These carbons appear in the typical aliphatic region. The chemical shifts generally decrease as the distance from the electron-withdrawing carbonyl group increases.[6][7] The terminal methyl carbons are the most shielded, appearing furthest upfield.

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Experimental Protocol: NMR Data Acquisition

This protocol provides a self-validating system for obtaining high-quality NMR spectra.

- Sample Preparation: Accurately weigh 15-25 mg of **2-Propylvaleraldehyde** and dissolve it in approximately 0.6 mL of deuterated chloroform ($CDCl_3$). For quantitative accuracy, ensure the sample is fully dissolved.
- Internal Standard: Add tetramethylsilane (TMS) to the solution as an internal reference standard (δ = 0.00 ppm). Most commercial deuterated solvents already contain TMS.
- Instrumentation: Transfer the solution to a clean, dry 5 mm NMR tube. Place the tube in a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Tuning and Shimming: The instrument must be tuned to the appropriate frequencies for ^{1}H and ^{13}C in the specific probe used. The magnetic field homogeneity should be optimized by shimming on the deuterium lock signal of the solvent to ensure sharp, well-resolved peaks.
- ^{1}H NMR Acquisition: Acquire the spectrum using a standard single-pulse experiment. Typical parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-3 seconds. Co-add at least 16 scans to improve the signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30). A longer relaxation delay (2-5 seconds) and a larger number of scans (e.g., 1024 or more) are typically required due to the lower natural abundance of ^{13}C and its longer relaxation times.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform. Phase the resulting spectrum and perform a baseline correction. Calibrate the chemical shift scale by setting the TMS peak to 0.00 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the key functional groups present in a molecule. The spectrum of **2-Propylvaleraldehyde** is dominated by absorptions characteristic of an aliphatic aldehyde.

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Table 3: Predicted IR Absorption Bands for **2-Propylvaleraldehyde**

Vibrational Mode	Predicted Frequency (cm^{-1})	Intensity
Aldehyde C-H Stretch	**~ 2820 and ~ 2720**	**Weak / Medium**
Aliphatic C-H Stretch	2850 - 2960	Strong
Aldehyde C=O Stretch	~ 1730	Strong, Sharp
CH_2 Scissoring	~ 1465	Medium

| CH_3 Symmetric Bending | ~ 1380 | Medium |

Causality Behind Assignments:

- C=O Stretch: The most diagnostic peak in the spectrum is the intense, sharp absorption around 1730 cm^{-1}, which is characteristic of the carbonyl (C=O) stretching vibration in a saturated aliphatic aldehyde.[8][9]
- Aldehyde C-H Stretch: A hallmark of aldehydes is the appearance of two weak-to-medium bands resulting from the C-H stretch of the aldehyde proton. These bands, often appearing as a "Fermi doublet," are located at approximately 2820 cm^{-1} and 2720 cm^{-1}.[10] Their presence is a strong confirmation of the aldehyde functional group.
- Aliphatic C-H Stretch: The strong, broad absorptions just below 3000 cm^{-1} are due to the C-H stretching vibrations of the numerous methyl (CH_3) and methylene (CH_2) groups in the two propyl chains.

Experimental Protocol: IR Data Acquisition

- Sample Preparation: As **2-Propylvaleraldehyde** is a liquid at room temperature, the simplest method is to prepare a neat sample.[11]
- Method: Place one drop of the neat liquid onto the surface of a salt plate (e.g., NaCl or KBr). Place a second salt plate on top to create a thin liquid film.

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- Data Acquisition: Place the salt plate assembly in the sample holder of an FTIR spectrometer.
- Background Scan: First, acquire a background spectrum of the empty, clean salt plates. This is crucial as it will be automatically subtracted from the sample spectrum to remove interfering signals from atmospheric CO_2 and water vapor.
- Sample Scan: Acquire the spectrum of the sample. Typically, 16-32 scans are co-added to generate a high-quality spectrum over a range of 4000-400 cm^{-1}.
- Cleaning: After analysis, thoroughly clean the salt plates with a dry, volatile solvent (e.g., dichloromethane or acetone) and store them in a desiccator to prevent damage from moisture.

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides information about the molecular weight and the structural fragments of a molecule. The fragmentation pattern serves as a molecular fingerprint. The molecular weight of **2-Propylvaleraldehyde** is 128.21 g/mol .[1][2]

Predicted Mass Spectrum and Fragmentation

The mass spectrum is expected to show a molecular ion peak ($M^{+\cdot}$) at m/z 128, though it may be of low intensity. The fragmentation is dictated by the aldehyde functional group and the branched alkyl structure.

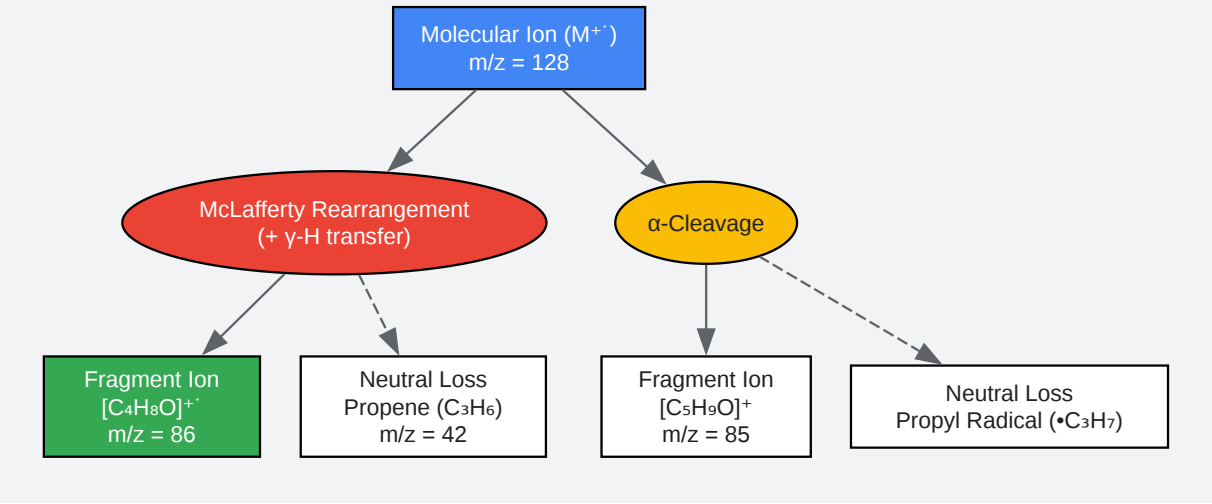
Table 4: Predicted Key Fragments in the EI Mass Spectrum of **2-Propylvaleraldehyde**

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m/z	Proposed Fragment	Fragmentation Pathway
128	**$[C_8H_{16}O]^{+\cdot}$**	**Molecular Ion ($M^{+\cdot}$)**
86	$[C_4H_8O]^{+\cdot}$	McLafferty Rearrangement
85	$[C_5H_9O]^+$	α-cleavage (Loss of $\bullet C_3H_7$)
57	$[C_4H_9]^+$	Alkyl chain fragmentation
43	$[C_3H_7]^+$	Alkyl chain fragmentation
42	$[C_3H_6]$	Neutral loss in McLafferty Rearrangement

| 29 | $[C_2H_5]^+$ | Alkyl chain fragmentation |

Causality Behind Fragmentation: The energetically unstable molecular ion undergoes predictable cleavage patterns to form more stable fragments.[12]



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Caption: Key fragmentation pathways for **2-Propylvaleraldehyde** in EI-MS.

- McLafferty Rearrangement: This is a highly characteristic fragmentation for aldehydes possessing a γ-hydrogen.[13] A hydrogen atom from a γ-carbon is transferred to the carbonyl

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oxygen via a six-membered transition state, followed by cleavage of the α-β bond. This results in the elimination of a neutral propene molecule (C_3H_6, mass 42) and the formation of a prominent radical cation at m/z 86.

- α-Cleavage: This involves the breaking of the bond between the carbonyl carbon and the α-carbon. For **2-Propylvaleraldehyde**, this leads to the loss of a propyl radical ($\bullet C_3H_7$, mass 43), generating a resonance-stabilized acylium ion at m/z 85.

- Alkyl Fragmentation: The aliphatic side chains can fragment to produce a series of carbocation fragments, such as the butyl cation at m/z 57 and the propyl cation at m/z 43. [14]

Experimental Protocol: Mass Spectrometry Data Acquisition

- Sample Introduction: Dilute the **2-Propylvaleraldehyde** sample in a volatile solvent (e.g., methanol or hexane). Introduce the sample into the mass spectrometer, typically via a Gas Chromatography (GC-MS) system which provides separation and clean sample introduction.

- Ionization: Utilize Electron Ionization (EI) with a standard electron energy of 70 eV. This energy is sufficient to cause reproducible fragmentation patterns, allowing for library matching and structural confirmation.

- Mass Analysis: The ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).

- Detection: Scan a mass range appropriate for the compound, for instance, from m/z 20 to 200, to detect the molecular ion and all significant fragments.

- Data Analysis: The resulting mass spectrum plots the relative abundance of ions versus their m/z ratio. Identify the molecular ion and compare the fragmentation pattern with predicted pathways and spectral libraries.

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